

Personal protective equipment for handling Bromo(2H3)methane

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	Bromo(2H3)methane	
Cat. No.:	B073400	Get Quote

Essential Safety & Handling Guide: Bromo(2H3)methane

This document provides critical safety, handling, and disposal protocols for **Bromo(2H3)methane** (Bromomethane-d3). It is intended for laboratory personnel, including researchers, scientists, and drug development professionals, who are trained in handling hazardous chemicals. The information provided for its non-deuterated analogue, bromomethane, is directly applicable due to their nearly identical chemical properties and hazards.

Immediate Safety Concerns: **Bromo(2H3)methane** is a flammable, colorless gas at room temperature and is typically supplied as a liquefied gas under pressure. It is acutely toxic if inhaled, a suspected mutagen, and causes severe skin and eye irritation.[1][2] All handling operations must be conducted with stringent safety controls to prevent exposure.

Quantitative Data Summary

The following table summarizes key quantitative data for **Bromo(2H3)methane**.



Property	Value	Reference
CAS Number	1111-88-2	[3]
Molecular Formula	CBrD₃	[3]
Molecular Weight	97.92 g/mol	[3]
Boiling Point	3.8 °C at 760 mmHg	[3]
Melting Point	-94 °C	[3]
Flash Point	-34.7 °C	[3]
Density	1.682 g/cm ³	[3]
Vapor Pressure	1420 mm Hg at 20 °C	[3]

Personal Protective Equipment (PPE)

Strict adherence to PPE requirements is mandatory. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.



Body Part	Minimum Requirement	Recommended for High- Risk Operations
Body	Flame-resistant lab coat, fully buttoned.[4]	Chemical-resistant apron over a flame-resistant lab coat.
Hands	Disposable nitrile gloves.[5] Inspect for holes before use and remove immediately after contact with the chemical.	Double-gloving with nitrile gloves or wearing Silver Shield®/Viton™ gloves for extended operations.[1]
Eyes	ANSI Z87.1-compliant chemical splash goggles.[6] Safety glasses are insufficient.	A full-face shield worn over chemical splash goggles.[6]
Respiratory	All work must be performed in a certified chemical fume hood.	For emergencies (e.g., spills, leaks), a full-facepiece, positive-pressure, self-contained breathing apparatus (SCBA) is required.[7]
Footwear	Closed-toe shoes made of non-porous material.	N/A

Operational Plan: Step-by-Step Handling Protocol Preparation and Setup

- Designated Area: All work with **Bromo(2H3)methane** must be conducted in a designated area within a properly functioning and certified chemical fume hood.[8]
- Ignition Sources: Ensure the work area is free of all ignition sources, including open flames, hot surfaces, and spark-producing equipment.[1] Use only non-sparking tools and ground all equipment to prevent static discharge.[9]
- Ventilation Check: Verify the fume hood has a face velocity appropriate for handling toxic gases before beginning work.



- Emergency Equipment: Locate and confirm the operational status of the nearest safety shower, eyewash station, and fire extinguisher. Have a spill kit with non-combustible absorbent material (e.g., sand, vermiculite) readily available.
- Cylinder Security: Secure the gas cylinder in an upright position using straps or chains.[10]

Handling and Use

- Regulator Inspection: Inspect the cylinder valve and regulator for any signs of damage or corrosion before use. Ensure the regulator is compatible with the gas.[10]
- System Leak Check: After connecting the regulator, perform a leak test on all connections
 using an inert gas and a soapy solution before introducing Bromo(2H3)methane.[10]
- Dispensing: When discharging the gas, use compatible tubing and equipment. To prevent backflow when dispensing into a liquid, use a trap or a check valve.[3]
- Container Management: Keep the cylinder valve closed and the valve cap in place when not in use.[10] Minimize the quantities purchased and stored in the laboratory.[1]

Post-Handling and Decontamination

- System Purge: After use, purge the gas lines with an inert gas (e.g., nitrogen or argon).[5]
- Surface Decontamination: Thoroughly decontaminate all surfaces that may have come into contact with the chemical.
- PPE Removal: Remove personal protective equipment in the correct order to avoid crosscontamination. Dispose of single-use items (e.g., gloves) in the appropriate hazardous waste stream.
- Personal Hygiene: Wash hands and forearms thoroughly with soap and water after completing work and before leaving the laboratory.

Disposal Plan

Bromo(2H3)methane is classified as a halogenated organic waste. Improper disposal can cause significant environmental harm.







- Waste Collection: Collect all Bromo(2H3)methane waste, including contaminated materials
 and rinse aid, in a designated, compatible, and clearly labeled hazardous waste container.[1]
 [11]
- Segregation:Do not mix halogenated waste with non-halogenated organic waste.[2][12] This
 is critical for proper disposal and cost management.
- Container Labeling: Affix a hazardous waste tag to the container as soon as the first drop of waste is added. Clearly list all chemical constituents and their approximate percentages.[12]
- Storage: Store the sealed waste container in a cool, well-ventilated, and designated satellite
 accumulation area away from incompatible materials. The container must be kept in
 secondary containment.[12]
- Disposal Request: Once the container is 90% full, submit a request for pickup through your institution's Environmental Health and Safety (EH&S) department.[11]
- Prohibited Disposal: Never dispose of **Bromo(2H3)methane** or its containers in the regular trash or by pouring it down the drain.[1]

Emergency Procedures

Immediate and correct response to an exposure is critical.



Exposure Route	First Aid Measures
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and call for emergency medical assistance. Effects may be delayed, so medical observation is crucial.[13]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[13] Contact with the evaporating liquid can cause frostbite. [14]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[13][14]
Large Spill/Leak	Evacuate the area immediately. Shut off all ignition sources if it is safe to do so. Alert laboratory personnel and contact your institution's emergency response team. Do not attempt to clean up a large spill without appropriate training and respiratory protection (SCBA).[6][13]

Workflow Diagram

The following diagram illustrates the complete workflow for the safe handling and disposal of **Bromo(2H3)methane**.

Caption: Workflow for handling Bromo(2H3)methane from preparation to final disposal.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 2. bucknell.edu [bucknell.edu]
- 3. chemistry.osu.edu [chemistry.osu.edu]
- 4. METHYL BROMIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. cmu.edu [cmu.edu]
- 6. airgas.com [airgas.com]
- 7. Bromomethane | Medical Management Guidelines | Toxic Substance Portal | ATSDR [wwwn.cdc.gov]
- 8. SOP: Hazardous and Highly Toxic Gases | PennEHRS [ehrs.upenn.edu]
- 9. fishersci.com [fishersci.com]
- 10. research.wayne.edu [research.wayne.edu]
- 11. ethz.ch [ethz.ch]
- 12. campusoperations.temple.edu [campusoperations.temple.edu]
- 13. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 14. produkte.linde-gas.at [produkte.linde-gas.at]
- To cite this document: BenchChem. [Personal protective equipment for handling Bromo(2H3)methane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073400#personal-protective-equipment-for-handling-bromo-2h3-methane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide







accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com